

# Personal protective equipment for handling 1-Bromo-3-hexene

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## Compound of Interest

Compound Name: 1-Bromo-3-hexene

Cat. No.: B2517785

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## Essential Safety and Handling Guide for 1-Bromo-3-hexene

Disclaimer: This document provides immediate safety and logistical information for handling **1-Bromo-3-hexene** in a laboratory setting. The following guidance is based on the known hazards of this chemical and data from closely related compounds due to the absence of a comprehensive Safety Data Sheet (SDS) specifically for **1-Bromo-3-hexene**. Researchers, scientists, and drug development professionals should always consult with their institution's safety office and refer to all available safety literature before handling any chemical.

## Core Safety Information

**1-Bromo-3-hexene** is classified as a flammable liquid and vapor that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.<sup>[1]</sup> Adherence to strict safety protocols is essential to minimize risk.

### Physical and Chemical Properties

Molecular Formula	C <sub>6</sub> H <sub>11</sub> Br
Molecular Weight	163.06 g/mol <sup>[1]</sup>
Appearance	Data not available
Odor	Data not available

GHS Hazard Statements	
H226	Flammable liquid and vapor[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

## Operational Plan: Handling 1-Bromo-3-hexene

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[2][3]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4]
- Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of flammable vapors.[2]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[3][5]
- Skin Protection:
  - Wear a flame-retardant lab coat and consider impervious clothing.[3]
  - Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or puncture before and during use.[3][5]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.

### 3. Safe Work Practices:

- Avoid contact with skin, eyes, and clothing.[3]

- Do not inhale vapors or mists.[3]
- Keep the chemical away from heat, sparks, and open flames.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[2]
- Wash hands thoroughly after handling.

## Disposal Plan

All waste containing **1-Bromo-3-hexene** must be treated as hazardous waste.

- Waste Collection:
  - Collect all liquid waste, including any contaminated solvents, in a designated, properly labeled, and sealed container.
  - Collect any solid waste, such as contaminated gloves, paper towels, or absorbent materials, in a separate, clearly labeled, and sealed container.
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials.
- Disposal: Dispose of all waste through your institution's hazardous waste management program. Do not pour **1-Bromo-3-hexene** or its solutions down the drain.[2] Contaminated packaging should be disposed of as unused product.[5]

## Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[2]

- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a poison center or doctor/physician if you feel unwell.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### Spill Response Workflow

Caption: Workflow for handling a chemical spill of **1-Bromo-3-hexene**.

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## References

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